Long-Term Stability of SNAP-94847 Solutions: Application Notes and Protocols

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Compound of Interest

Compound Name:	*SNAP 94847*
CAS No.:	*487051-12-7*
Cat. No.:	*B1681886*

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Introduction

SNAP-94847 is a potent and selective antagonist of the melanin-concentrating hormone receptor 1 (MCHR1), a G-protein coupled receptor implicated in the regulation of appetite, mood, and energy homeostasis. As a valuable tool in neuroscience and metabolic research, understanding the long-term stability of SNAP-94847 solutions is critical for ensuring the reproducibility and accuracy of experimental results. These application notes provide a comprehensive guide to the preparation, storage, and assessment of SNAP-94847 solutions to maintain their integrity over time.

Chemical Properties and Solubility

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Property	Value	Source
Chemical Name	N-[3-[1-[[4-(3,4-difluorophenoxy)phenyl]methyl]-4-piperidinyl]-4-methylphenyl]-2-methyl-propanamide	[1]
Molecular Formula	$C_{29}H_{32}F_2N_2O_2$	[1]
Molecular Weight	478.6 g/mol	[1]
Solubility (Free Base)	DMSO: 25 mg/mL, Ethanol: 10 mg/mL, PBS (pH 7.2): Insoluble	[1]
Solubility (HCl Salt)	DMSO: 100 mM, Ethanol: 100 mM	[2]

Recommended Storage Conditions

Proper storage is paramount to preserving the stability of SNAP-94847. Both the solid form and solutions should be stored with care to prevent degradation.

Solid Form: For long-term storage of solid SNAP-94847, it is recommended to store the compound at -20°C, where it is stable for at least four years.[1] The hydrochloride salt should be stored desiccated at room temperature.[2]

In Solution: Once dissolved, the stability of SNAP-94847 can be influenced by the solvent, temperature, and exposure to light. For stock solutions prepared in solvents like DMSO or ethanol, the following storage conditions are recommended:

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Storage Temperature	Duration	Recommendations
-80°C	Up to 1 year	Aliquot into single-use vials to avoid repeated freeze-thaw cycles.
-20°C	Up to 1 month	Suitable for shorter-term storage. Avoid multiple freeze-thaw cycles.

It is best practice to prepare fresh working solutions from a frozen stock for each experiment to ensure maximal potency and consistency.[3]

MCHR1 Signaling Pathway Antagonized by SNAP-94847

SNAP-94847 exerts its effects by blocking the downstream signaling of the MCHR1 receptor. Upon binding of its endogenous ligand, melanin-concentrating hormone (MCH), MCHR1 can couple to different G-proteins (G_i, G_o, and G_β) to initiate intracellular signaling cascades. These pathways modulate neuronal activity and other cellular functions. By antagonizing this receptor, SNAP-94847 inhibits these downstream effects.

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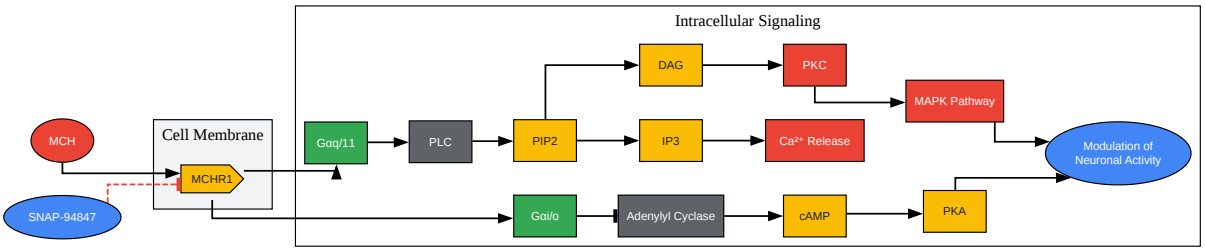

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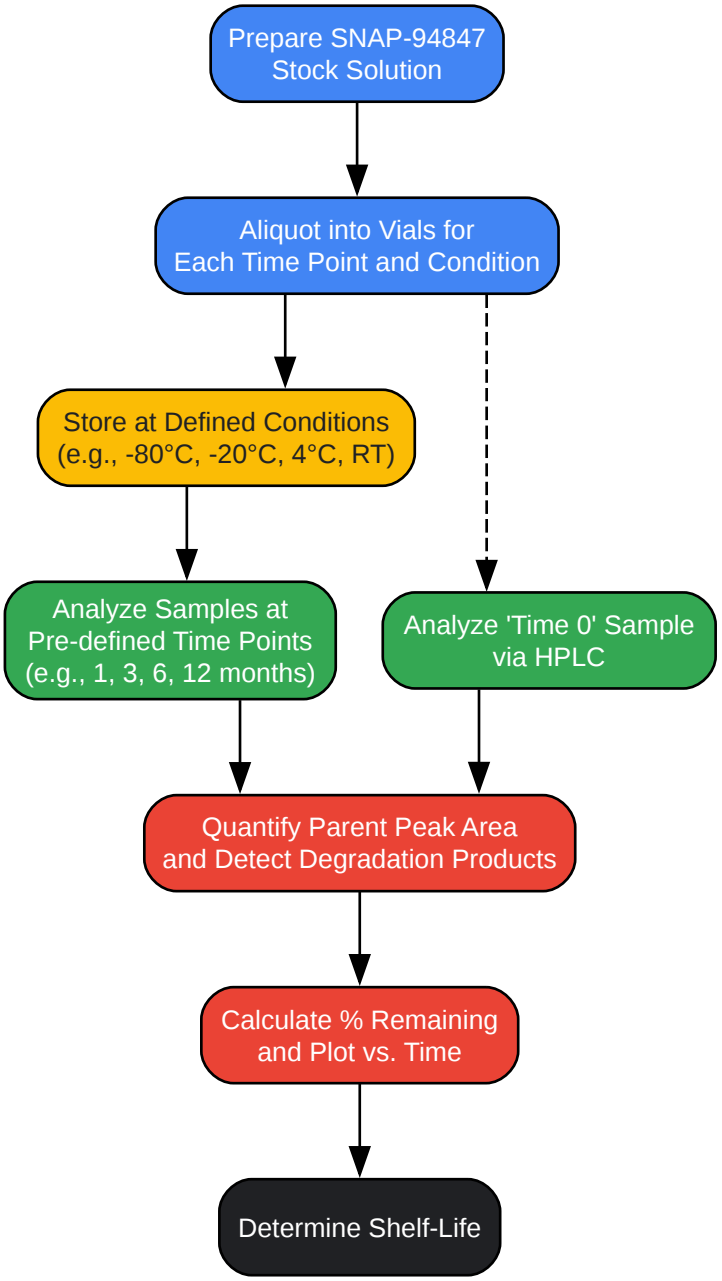

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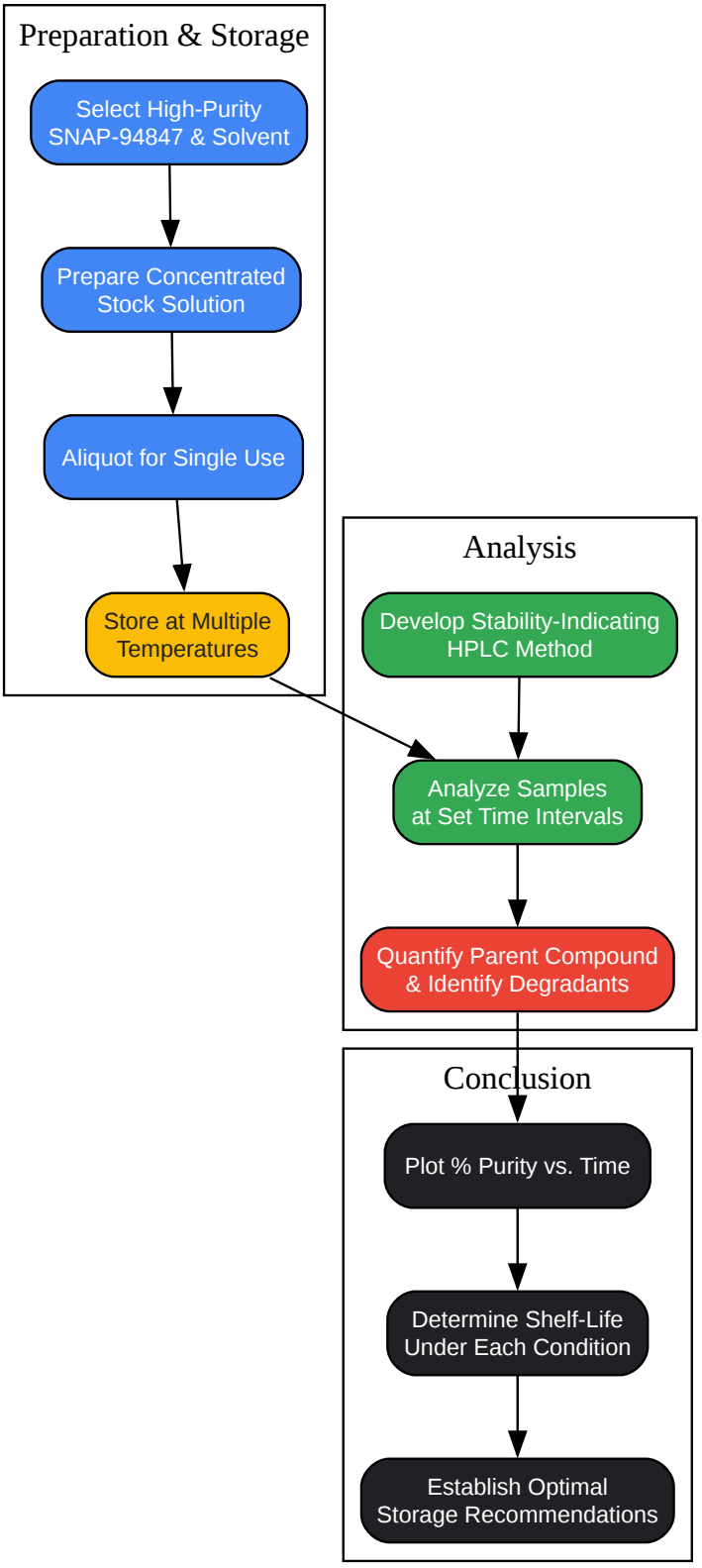

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